

Introduction: The Significance of the 5-Aminopyrazole Scaffold

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Compound of Interest

Compound Name: 3-(4-methoxyphenyl)-1H-pyrazol-5-amine

CAS No.: 19541-95-8

Cat. No.: B107448

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The 5-aminopyrazole moiety is a privileged scaffold in medicinal chemistry and drug discovery, forming the structural core of numerous compounds with diverse pharmacological activities.^[1] These heterocycles are crucial building blocks for condensed bicyclic systems such as pyrazolo[3,4-d]pyrimidines and pyrazolo[3,4-b]pyridines, which are known to modulate the function of critical signaling kinases, including cyclin-dependent kinases (CDKs) and Aurora kinases, targets of significant interest in oncology research.^[2] The title compound, **3-(4-methoxyphenyl)-1H-pyrazol-5-amine**, is a valuable intermediate, combining the versatile reactivity of the 5-aminopyrazole core with the electronic properties of the methoxy-substituted phenyl ring, making it a key precursor for libraries of potential therapeutic agents.^[3]

This guide provides a comprehensive, scientifically-grounded overview of the predominant synthetic strategy for **3-(4-methoxyphenyl)-1H-pyrazol-5-amine**. As a senior application scientist, the focus extends beyond a mere recitation of steps to elucidate the underlying chemical principles, the rationale for procedural choices, and a self-validating protocol designed for reproducibility and high fidelity.

Part 1: Synthetic Strategy and Mechanistic Insights

The most robust and widely adopted method for the synthesis of 5-aminopyrazoles is the intermolecular condensation and cyclization of a β -ketonitrile with a hydrazine derivative.^{[1][2]} This approach is favored for its operational simplicity, high yields, and the ready availability of starting materials.

Retrosynthetic Analysis:

The primary disconnection for **3-(4-methoxyphenyl)-1H-pyrazol-5-amine** logically occurs across the two nitrogen-carbon bonds formed during cyclization. This reveals the two key synthons: hydrazine and a 3-carbon carbonyl-nitrile species, specifically the β -ketonitrile 3-(4-methoxyphenyl)-3-oxopropionitrile.

Forward Synthesis Mechanism:

The reaction proceeds through a well-established pathway involving two principal stages: hydrazone formation and intramolecular cyclization.^[2]

- **Nucleophilic Attack:** The reaction initiates with the nucleophilic attack of the terminal nitrogen atom of hydrazine hydrate on the electrophilic carbonyl carbon of 3-(4-methoxyphenyl)-3-oxopropionitrile. The carbonyl group is significantly more electrophilic than the nitrile carbon, ensuring this initial step is highly selective.
- **Hydrazone Formation:** This attack, followed by the elimination of a water molecule, yields a stable hydrazone intermediate.
- **Intramolecular Cyclization:** The crucial ring-forming step involves the nucleophilic attack of the second nitrogen atom of the hydrazone onto the carbon of the nitrile group. This intramolecular cyclization is entropically favored.
- **Tautomerization:** The resulting cyclic imine intermediate rapidly tautomerizes to the more stable aromatic 5-aminopyrazole structure, which is the final product.

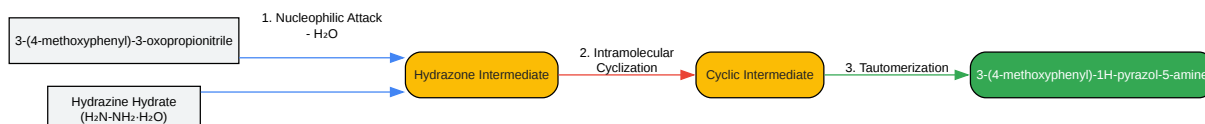


Figure 1: Reaction Mechanism for 5-Aminopyrazole Formation

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Caption: Figure 1: Reaction Mechanism for 5-Aminopyrazole Formation.

Part 2: Core Synthesis Protocol

This section details a validated, step-by-step procedure for the synthesis of the title compound, derived from established literature methods.^[4] The protocol is designed to be self-validating, with clear endpoints and purification criteria.

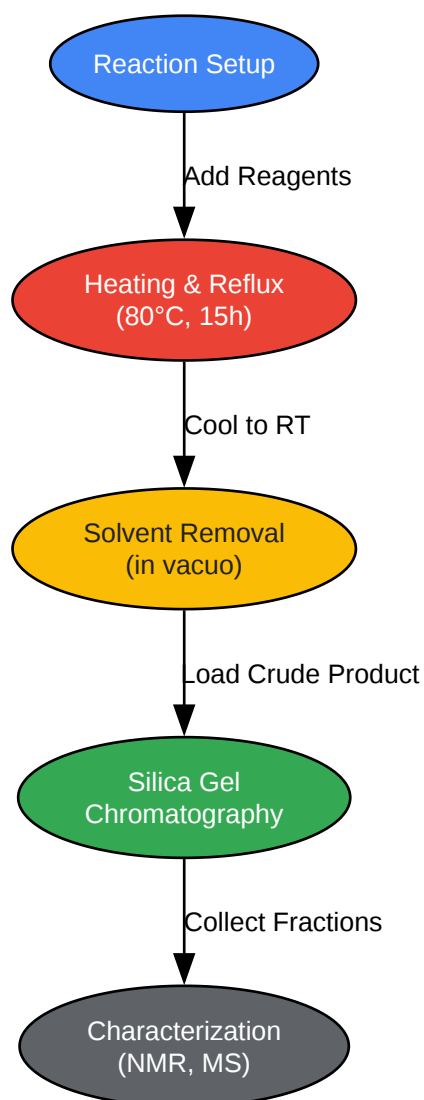


Figure 2: Experimental Workflow

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Caption: Figure 2: Experimental Workflow.

Materials and Equipment

- Reagents:
 - 3-(4-methoxyphenyl)-3-oxopropionitrile
 - Hydrazine hydrate (64-65% solution)
 - Absolute Ethanol

- Methanol (for chromatography)
- Dichloromethane (for chromatography)
- Silica gel (for column chromatography)
- Equipment:
 - Round-bottom flask with reflux condenser
 - Magnetic stirrer with heating mantle
 - Rotary evaporator
 - Glassware for column chromatography
 - Standard laboratory glassware (beakers, graduated cylinders)
 - Thin-layer chromatography (TLC) apparatus

Step-by-Step Experimental Procedure

- **Reaction Setup:** To a solution of 3-(4-methoxyphenyl)-3-oxopropionitrile (2.0 g, 11.4 mmol) in absolute ethanol (21 mL) in a round-bottom flask, add hydrazine hydrate (3.32 mL, 68.3 mmol, approx. 6 equivalents).[4] The large excess of hydrazine ensures the reaction goes to completion.
- **Reaction Execution:** Equip the flask with a reflux condenser and place it in a heating mantle on a magnetic stirrer. Heat the reaction mixture to 80°C and maintain this temperature with vigorous stirring for 15 hours.[4] The progress of the reaction can be monitored by TLC.
- **Workup:** After 15 hours, allow the reaction mixture to cool to room temperature. Concentrate the mixture in vacuo using a rotary evaporator to remove the ethanol and excess hydrazine hydrate. This will yield the crude product, typically as a solid or viscous oil.
- **Purification:** Purify the crude product by flash column chromatography on silica gel. A suitable eluent system is a gradient of 0-10% methanol in dichloromethane.[4] Collect the fractions containing the desired product, as identified by TLC analysis.

- Final Product Isolation: Combine the pure fractions and concentrate them using a rotary evaporator to yield 5-amino-3-(4-methoxyphenyl)pyrazole as a white solid. A reported yield for this procedure is approximately 97% (2.02 g).[4]

Safety Precautions: Hydrazine hydrate is highly toxic and corrosive. Handle it with appropriate personal protective equipment (gloves, safety glasses) in a well-ventilated fume hood.

Part 3: Characterization and Data Analysis

Rigorous characterization is essential to confirm the identity and purity of the synthesized **3-(4-methoxyphenyl)-1H-pyrazol-5-amine**. The following data are consistent with the expected structure.

Property	Value / Description	Source
Appearance	White solid	[4]
Molecular Formula	C ₁₀ H ₁₁ N ₃ O	
Molecular Weight	189.22 g/mol	
Mass Spectrometry	m/z: 190.1 [M+H] ⁺	[4]
¹ H NMR (DMSO-d ₆)	δ 11.69 (s, 1H, pyrazole-NH), 7.55 (d, 2H, Ar-H), 6.92 (d, 2H, Ar-H), 5.66 (s, 1H, pyrazole-CH), 4.62 (br s, 2H, -NH ₂), 3.75 (s, 3H, -OCH ₃)	[4]
IR (Typical ν, cm ⁻¹)	~3400-3200 (N-H stretching), ~1620 (C=N stretching), ~1250 (C-O stretching)	

Conclusion

The synthesis of **3-(4-methoxyphenyl)-1H-pyrazol-5-amine** via the condensation of 3-(4-methoxyphenyl)-3-oxopropionitrile and hydrazine hydrate is a highly efficient, reliable, and scalable method.[4] The reaction proceeds through a well-understood mechanism, yielding a product of high purity after standard chromatographic purification.[2] This protocol provides

drug development professionals and researchers with a robust pathway to access this valuable heterocyclic building block, paving the way for the discovery of novel therapeutics targeting a range of diseases.

References

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